

Protocol for quantifying 6PPD-quinone in stormwater runoff.

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Compound of Interest

Compound Name: 6PPD-quinone-13C6

Cat. No.: B12406984

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Application Note: Quantitative Analysis of 6PPD-quinone in Stormwater Runoff via Isotope Dilution LC-MS/MS

Executive Summary & Scientific Rationale

The Challenge: Urban Runoff Mortality Syndrome (URMS) has decimated coho salmon (*Oncorhynchus kisutch*) populations in the Pacific Northwest for decades. In 2021, Tian et al. identified the causal agent as 6PPD-quinone (6PPD-q), a transformation product of the tire antioxidant 6PPD.[1] With an LC50 of <100 ng/L, 6PPD-q is among the most toxic aquatic pollutants known.[2][3]

The Solution: This protocol provides a rigorous, self-validating methodology for quantifying 6PPD-q in complex stormwater matrices at ng/L (ppt) levels. It synthesizes the foundational work of Tian et al. (2021) with the regulatory framework of EPA Draft Method 1634.

Key Technical Pillars:

- Isotope Dilution Mass Spectrometry (IDMS): Stormwater is a "dirty" matrix prone to severe ion suppression. We utilize isotopically labeled internal standards (

-6PPD-q or

-6PPD-q) added prior to extraction. This corrects for both extraction losses and matrix effects in real-time.

- Solid Phase Extraction (SPE): We employ Hydrophilic-Lipophilic Balance (HLB) polymeric sorbents.[4] Unlike silica-based C18, HLB retains polar transformation products effectively and remains stable even if the cartridge runs dry.
- Amber Glass Chain of Custody: 6PPD-q is photo-sensitive. All sampling and processing must occur in amber glassware to prevent photodegradation.

Reagents & Equipment

Standards:

- Native Analyte: 6PPD-quinone (purity >98%).
- Isotope Labeled Standard (EIS):

-6PPD-quinone or

-6PPD-quinone (purity >95%).

◦ Note:

is preferred over deuterium (

) labels as it eliminates deuterium-hydrogen exchange issues, though

is acceptable if stable.

Materials:

- SPE Cartridges: Oasis HLB (200 mg, 6 cc) or equivalent polymeric divinylbenzene-co-N-vinylpyrrolidone.
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, and Formic Acid (FA).

- Filtration: Glass fiber filters (0.7 μm , e.g., Whatman GF/F). Do not use nylon filters as they may adsorb the quinone.

Experimental Protocol

Phase A: Sample Collection & Preservation

- Vessel: 250 mL Amber Glass bottles with PTFE-lined caps.
- Technique: Collect grab samples from stormwater outfalls or stream mid-points. Fill to the shoulder (leave small headspace for expansion if freezing, but minimize air contact).
- Preservation: Chill to $<6^{\circ}\text{C}$ immediately.
- Holding Time: Extract within 14 days. If >14 days, freeze at -20°C .

Phase B: Sample Preparation (Solid Phase Extraction)

- Filtration: Filter the entire 250 mL sample through a 0.7 μm glass fiber filter to remove particulates.
 - Critical: Measure the exact volume of the filtered sample.
- Spiking (IDMS): Add 1.0 ng of Isotope Labeled Standard (e.g., 10 μL of 100 ng/mL stock) to the filtered sample. Mix well.
 - Why: Spiking before extraction ensures the IS experiences the same extraction efficiency as the native analyte.
- SPE Conditioning:
 - 5 mL Methanol (Gravity flow).
 - 5 mL Reagent Water (Gravity flow).
- Loading: Load the sample onto the cartridge at a rate of $\sim 5\text{-}10$ mL/min.
- Washing: Wash with 5 mL Reagent Water to remove salts and highly polar interferences. Dry cartridge under vacuum for 5 minutes.

- Elution: Elute with 10 mL Methanol (gravity flow followed by gentle vacuum).
 - Note: Methanol is chosen over Acetonitrile for elution due to better solubility of the quinone and compatibility with the evaporation step.
- Concentration: Evaporate the eluate to near dryness (do not bake dry) under a gentle stream of Nitrogen at 40°C.
- Reconstitution: Reconstitute in 1.0 mL of 1:1 (v/v) Water:Acetonitrile (containing 0.1% Formic Acid). Vortex for 30 seconds. Transfer to an amber autosampler vial.

Phase C: LC-MS/MS Analysis

Liquid Chromatography:

- Column: Agilent Poroshell 120 EC-C18 (2.1 x 100 mm, 2.7 µm) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid.[\[5\]](#)[\[6\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[5\]](#)[\[6\]](#)
- Flow Rate: 0.4 mL/min.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Injection Volume: 10 µL.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	10	Initial Hold
1.00	10	Desalting
8.00	95	Linear Ramp
10.00	95	Wash
10.10	10	Re-equilibration

| 13.00 | 10 | End |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive Mode).[8]
- Capillary Voltage: 3500 V.
- Gas Temperature: 300°C.[9]

MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor (m/z)	Product (m/z)	Type	Collision Energy (V)
6PPD-quinone	299.2	215.1	Quantifier	25
	299.2	241.1	Qualifier	20
	299.2	187.2	Qualifier	35

|

-6PPD-q | 305.2 | 221.1 | Quantifier | 25 | |

-6PPD-q | 304.2 | 220.1 | Quantifier | 25 |

Data Analysis & Quality Control

Quantification Calculation (Isotope Dilution):

Where:

- = Concentration of native 6PPD-q in sample.
- = Peak area of native 6PPD-q (215.1 ion).
- = Peak area of Internal Standard.[6]
- = Concentration of Internal Standard added.
- = Response Factor (derived from calibration curve).

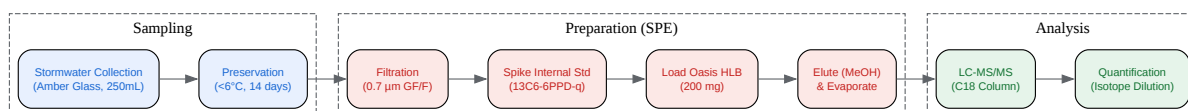
QA/QC Criteria:

- Linearity: Calibration curve () spanning 0.5 ng/L to 500 ng/L.
- Recovery: Internal Standard recovery must be within 50-150%. Lower recovery indicates severe matrix suppression; dilute extract and re-inject.
- Method Blank: Must be < 1/3 of the Limit of Quantification (LOQ).
- LOQ: Target LOQ is 2.0 ng/L (ppt) in matrix.

Visualizations

Figure 1: Analytical Workflow

A step-by-step guide from sampling to data output.

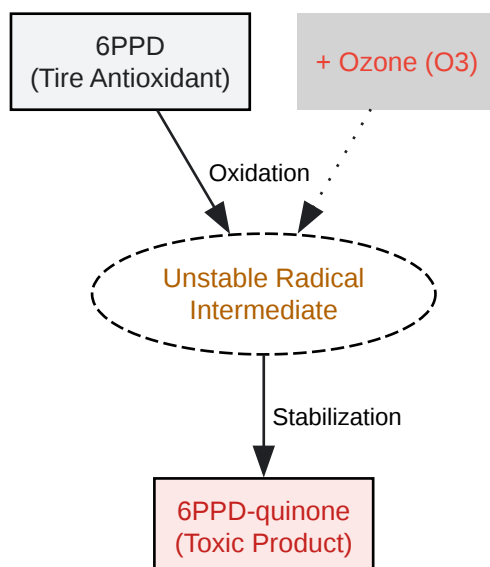


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Caption: End-to-end workflow for 6PPD-quinone quantification utilizing Isotope Dilution SPE-LC-MS/MS.

Figure 2: Mechanistic Pathway

Formation of the toxic quinone from the parent tire antioxidant.



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Caption: Simplified oxidation pathway of 6PPD by environmental ozone to form the toxic 6PPD-quinone.

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